

A Comparative Analysis of Europium-153 and Europium-151 as Neutron Absorbers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Europium-153*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Neutron Absorption Capabilities

In the realm of nuclear applications, particularly in the control of fission reactions, the selection of an appropriate neutron absorber is paramount. Among the various materials utilized, the rare earth element europium, specifically its isotopes Europium-151 (^{151}Eu) and **Europium-153** (^{153}Eu), presents compelling characteristics. This guide provides a detailed comparative analysis of these two isotopes as neutron absorbers, supported by experimental data, to aid researchers and professionals in making informed decisions for their specific applications.

Quantitative Comparison of Nuclear Properties

The efficacy of a neutron absorber is primarily determined by its neutron capture cross-section, a measure of the probability of a neutron being captured by a nucleus. This and other key nuclear properties of ^{151}Eu and ^{153}Eu are summarized in the table below.

Property	Europium-151 (¹⁵¹ Eu)	Europium-153 (¹⁵³ Eu)
Natural Abundance	~47.8% ^[1]	~52.2% ^[1]
Thermal Neutron Capture Cross-Section (0.0253 eV)	~9051 ± 683 barns ^[2]	~364 ± 44 barns ^[2]
Resonance Integral	~3490 ± 162 barns ^[2]	~1538 ± 106 barns ^[2]
Primary Neutron Capture Product	¹⁵² Eu	¹⁵⁴ Eu

In-Depth Isotopic Comparison

Europium-151: The High-Efficiency Absorber

Europium-151 is distinguished by its exceptionally high thermal neutron capture cross-section, making it a highly efficient absorber of low-energy neutrons. This characteristic is of significant interest for applications requiring rapid and effective neutron flux depression, such as in the control rods of nuclear reactors.^[3] The capture of a neutron by ¹⁵¹Eu results in the formation of Europium-152 (¹⁵²Eu), a radioactive isotope with a half-life of approximately 13.5 years.^[4]

Europium-153: A Resilient and Long-Term Performer

In contrast, **Europium-153** possesses a significantly lower thermal neutron capture cross-section. However, it exhibits a noteworthy characteristic in its "burnup" behavior. Upon capturing a neutron, ¹⁵³Eu transmutes into ¹⁵⁴Eu. A key aspect of ¹⁵³Eu's utility is the subsequent decay and neutron capture chain. The double neutron capture reaction of ¹⁵³Eu ultimately leads to the production of Gadolinium-155 (¹⁵⁵Gd), which is itself a potent neutron absorber.^[5] This chain reaction contributes to a more sustained and long-lasting neutron absorption capability, a desirable trait for long-term reactivity control.

Experimental Methodologies

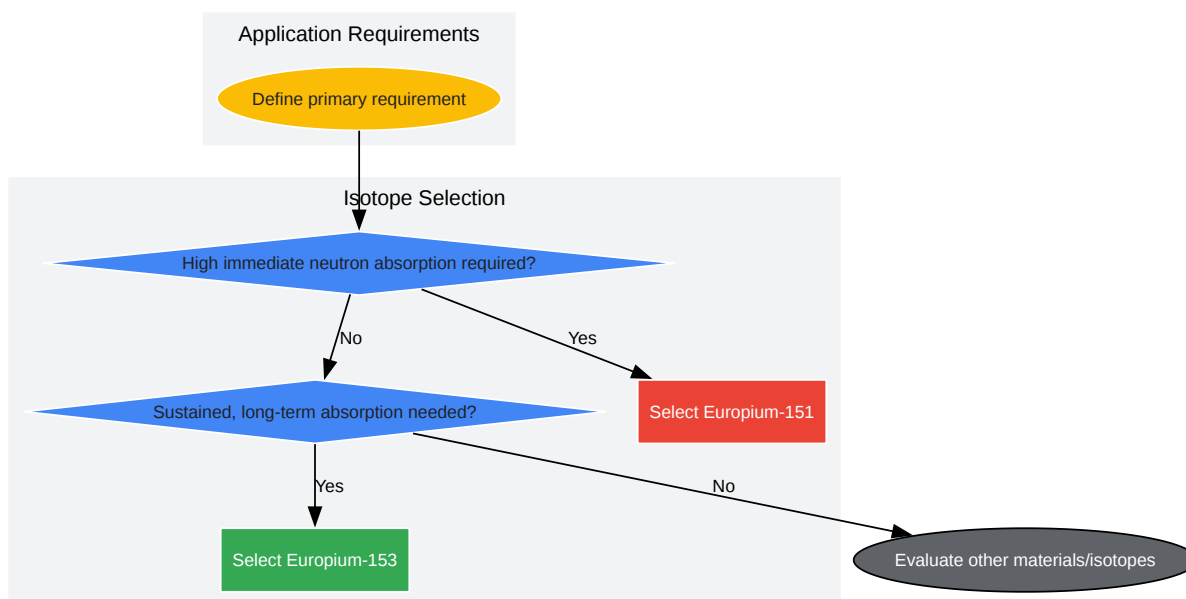
The data presented in this guide are derived from various experimental techniques aimed at measuring neutron capture cross-sections. A prevalent method is the time-of-flight (TOF) technique.

Time-of-Flight (TOF) Experimental Protocol

- **Neutron Production:** A pulsed neutron beam is generated using a linear accelerator (LINAC).
- **Flight Path:** The neutrons travel down a flight path of a known distance.
- **Sample Interaction:** The neutron beam interacts with an enriched sample of either ^{151}Eu or ^{153}Eu .
- **Gamma-Ray Detection:** Prompt gamma-rays emitted upon neutron capture are detected by scintillators, such as Bismuth Germanate (BGO) or C_6D_6 liquid scintillators.[\[2\]](#)[\[5\]](#)
- **Data Acquisition:** The time difference between the neutron pulse and the detection of the gamma-ray allows for the determination of the neutron's energy.
- **Cross-Section Calculation:** By measuring the number of capture events at different neutron energies, the neutron capture cross-section as a function of energy can be determined. The absolute values are often obtained by normalizing the data to known thermal cross-sections.[\[5\]](#)

Logical Workflow for Isotope Selection

The choice between ^{151}Eu and ^{153}Eu as a neutron absorber is contingent on the specific requirements of the application. The following diagram illustrates a logical workflow for this decision-making process.

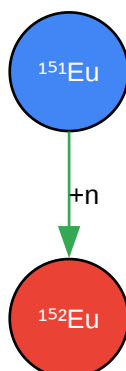
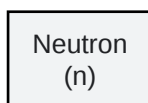


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Decision workflow for selecting between ^{151}Eu and ^{153}Eu .

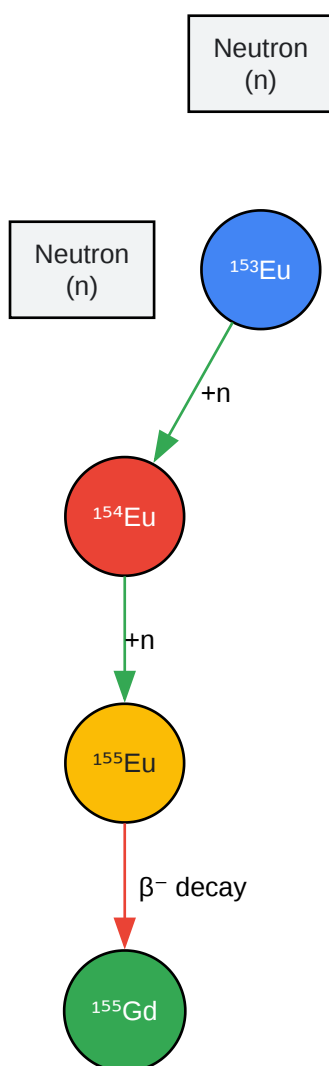
Neutron Capture and Transmutation Pathways

The following diagrams illustrate the neutron capture and subsequent transmutation pathways for both ^{151}Eu and ^{153}Eu , highlighting the formation of daughter products which can also influence the long-term absorption characteristics.



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Neutron capture pathway for Europium-151.



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Neutron capture and decay pathway for **Europium-153**.

Conclusion

The selection between Europium-151 and **Europium-153** as a neutron absorber is a nuanced decision that depends heavily on the specific operational requirements. For applications demanding rapid and high-efficiency neutron absorption, ^{151}Eu is the superior choice due to its very large thermal neutron capture cross-section. Conversely, for applications where sustained, long-term neutron absorption and reactivity control are critical, the burnup characteristics of ^{153}Eu , leading to the formation of other strong neutron absorbers, make it a more suitable candidate. The data and experimental methodologies presented herein provide a foundational

basis for researchers and professionals to conduct further application-specific analyses and make informed material selections.

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- To cite this document: BenchChem. [A Comparative Analysis of Europium-153 and Europium-151 as Neutron Absorbers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178974#comparative-analysis-of-europium-153-and-europium-151-as-neutron-absorbers]

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